

Application Notes and Protocols for Studying Microglial Activation with STF-31

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Compound of Interest

Compound Name: *Stf-31*

Cat. No.: *B1681145*

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These application notes provide a comprehensive guide for utilizing **STF-31** to study microglial activation, a key process in neuroinflammation associated with various neurological disorders. **STF-31**, initially identified as a glucose transporter 1 (GLUT1) inhibitor, is now understood to also potently inhibit nicotinamide phosphoribosyltransferase (NAMPT), a critical enzyme in the NAD⁺ salvage pathway.^{[1][2][3][4]} This dual activity makes **STF-31** a valuable tool for investigating the metabolic regulation of microglial function.

Mechanism of Action

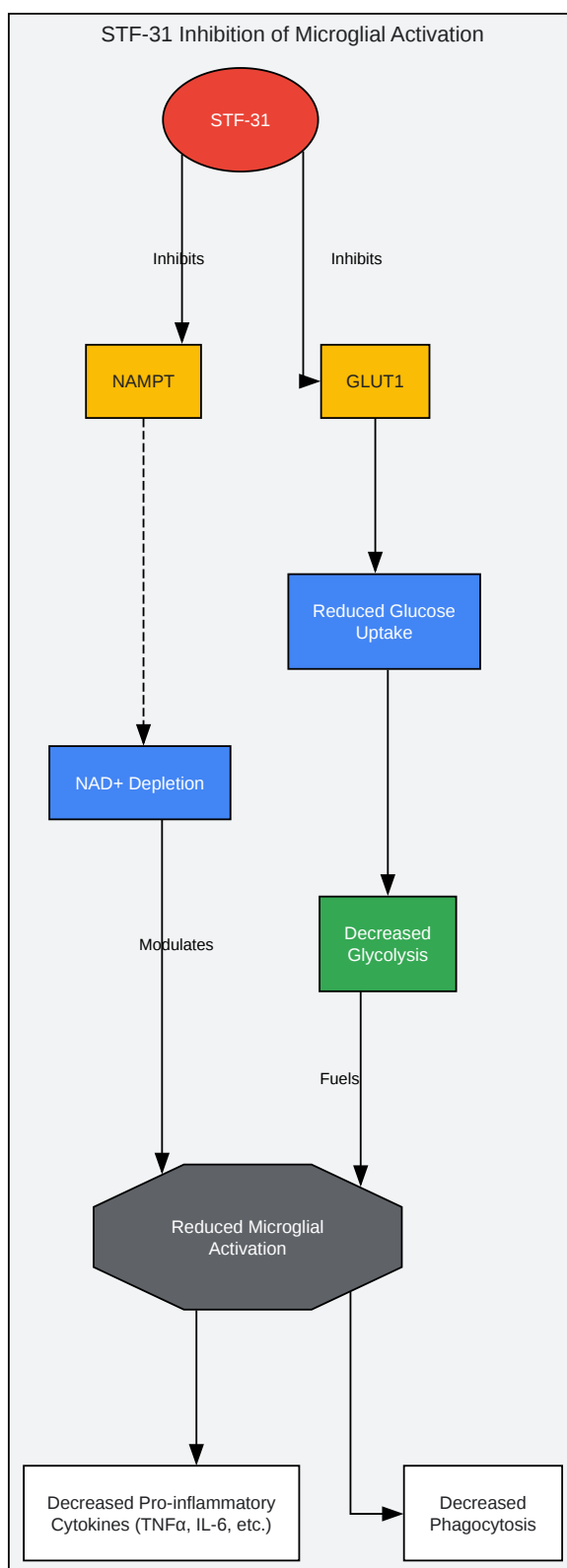
STF-31 modulates microglial activation primarily by inhibiting NAMPT and, to a lesser extent, GLUT1.^{[1][4]} This dual inhibition disrupts key cellular processes in microglia:

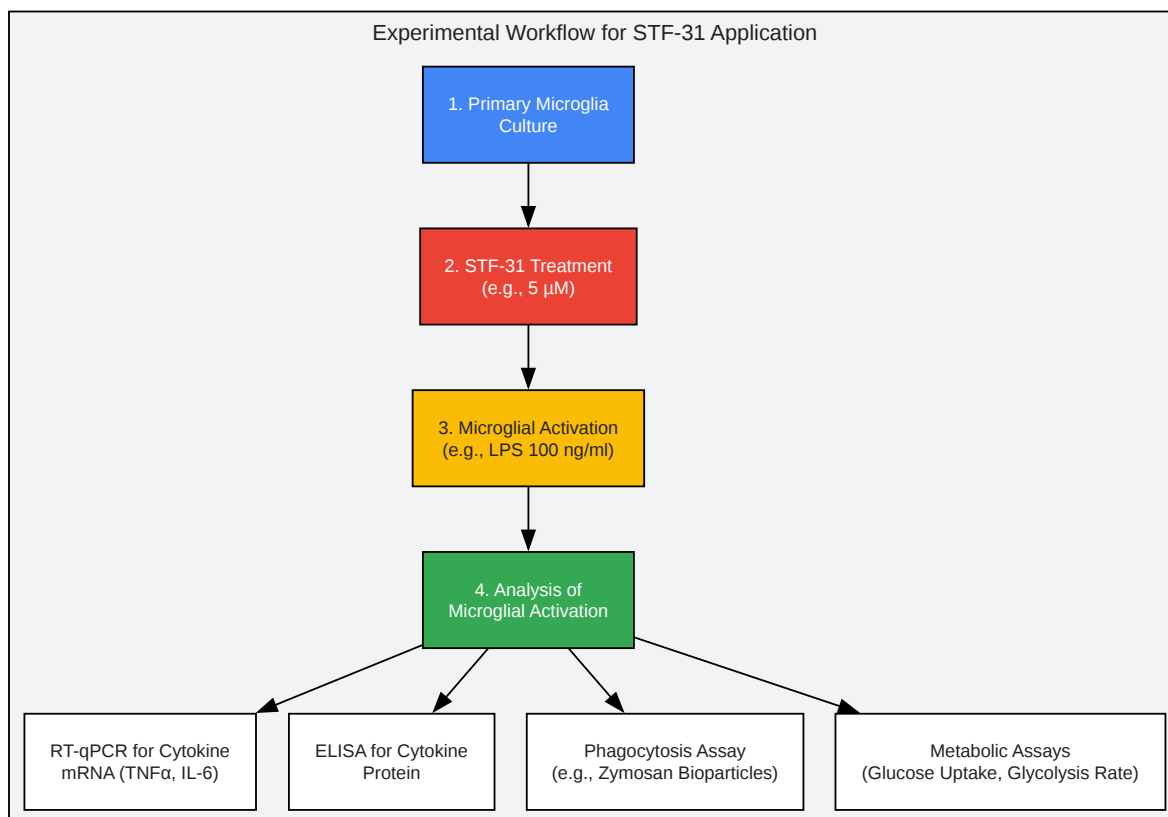
- **NAMPT Inhibition:** By blocking NAMPT, **STF-31** interferes with the NAD⁺ salvage pathway, which is crucial for cellular energy metabolism and various signaling processes involved in inflammation.^[5]
- **GLUT1 Inhibition:** **STF-31** can also inhibit glucose uptake by targeting GLUT1, the primary glucose transporter in microglia.^{[6][7][8]} This restricts the glycolytic pathway, which is upregulated in activated microglia to support their pro-inflammatory functions.

The combined effect of NAMPT and GLUT1 inhibition by **STF-31** leads to a significant suppression of microglial activation, including a reduction in the expression of pro-inflammatory cytokines and a decrease in phagocytic activity.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways affected by **STF-31** in microglia and a general experimental workflow for its use.





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